

Ac4ManNAz: A Technical Guide to Non-Radioactive Glycan Labeling

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Compound of Interest

Compound Name: Ac4ManNAz

Cat. No.: B605121

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Introduction

N-azidoacetylmannosamine-tetraacetylated (**Ac4ManNAz**) is a powerful and widely used metabolic labeling agent for the non-radioactive detection and analysis of glycans. This cell-permeable, unnatural monosaccharide derivative enables the introduction of a bioorthogonal azide group into the sialic acid biosynthetic pathway. Once metabolized, the azido-modified sialic acids are incorporated into cellular and secreted glycoproteins and glycolipids. The azide group serves as a chemical handle for subsequent covalent conjugation with probes via highly selective bioorthogonal reactions, such as the Staudinger ligation or copper-catalyzed and copper-free "click chemistry".^{[1][2]} This allows for the visualization, tracking, and proteomic analysis of glycoconjugates in living cells and organisms without the safety and disposal concerns associated with radioactive labels.^[3]

Chemical and Physical Properties

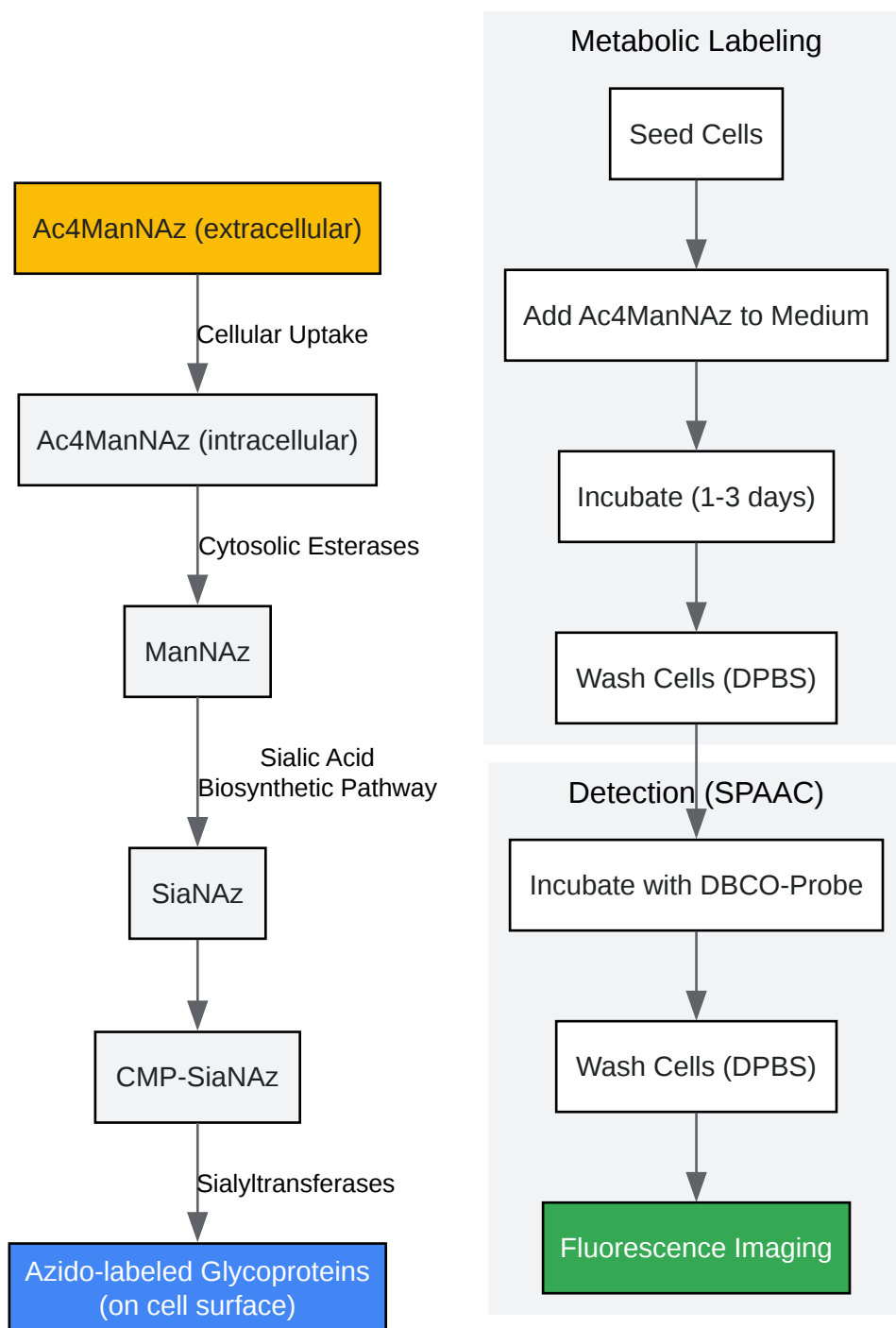
Ac4ManNAz, with the chemical formula C₁₆H₂₂N₄O₁₀, is a tetra-O-acetylated derivative of N-azidoacetylmannosamine.^[4] The peracetylation enhances its cell permeability, allowing it to readily cross the cell membrane.^[5]

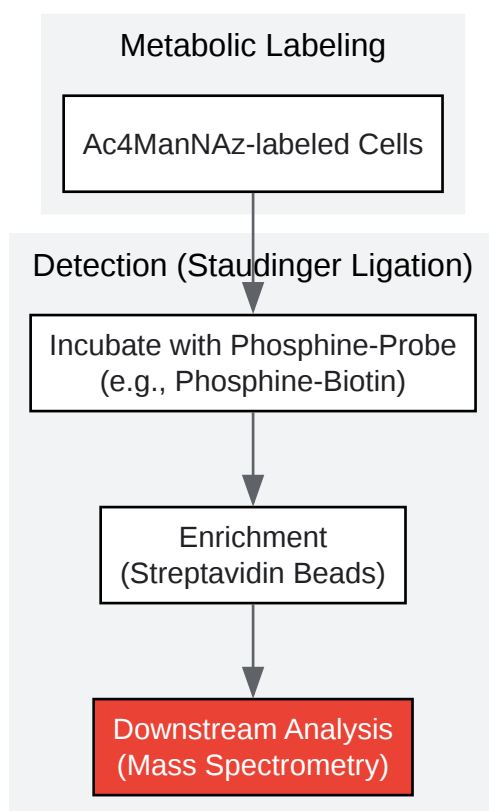
Property	Value
Chemical Formula	C16H22N4O10
Molecular Weight	430.37 g/mol
CAS Number	361154-30-5
Appearance	White solid
Solubility	Soluble in DMSO and dimethylformamide (approx. 2 mg/ml); slightly soluble in ethanol.

Sources:[4][6][7]

Mechanism of Action: Metabolic Incorporation

The core of **Ac4ManNAz**'s function lies in its ability to hijack the cell's natural sialic acid biosynthetic pathway. Once inside the cell, cytosolic esterases cleave the acetyl groups, releasing N-azidoacetylmannosamine (ManNAz).[5][8] ManNAz is then processed by the same enzymatic machinery as its natural counterpart, N-acetylmannosamine (ManNAc), and is ultimately converted to the azido-sugar CMP-SiaNAz.[8] Sialyltransferases then incorporate this modified sialic acid (SiaNAz) onto the termini of N-glycans, O-glycans, and glycolipids on the cell surface and on secreted proteins.[8][9]





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